

In-Depth Technical Guide: Physical Properties & Synthesis of 2-Bromobutyl Acetate

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Compound of Interest

Compound Name: 2-Bromobutyl acetate

CAS No.: 13333-04-5

Cat. No.: B2499712

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Executive Summary & Chemical Identity

2-Bromobutyl acetate (IUPAC: 1-Acetoxy-2-bromobutane) is a specialized halogenated ester used primarily as an electrophilic intermediate in organic synthesis and drug development. Unlike its more common isomer, 4-bromobutyl acetate (often used as a linker), the 2-bromo isomer features a chiral center at the C2 position, making it valuable for stereoselective alkylations.

Researchers must exercise caution to distinguish this compound from its regioisomers to ensure experimental reproducibility.

Chemical Identification Matrix

Feature	Detail
CAS Registry Number	13333-04-5
IUPAC Name	1-Acetoxy-2-bromobutane
Common Synonyms	2-Bromobutyl acetate; Acetic acid 2-bromo-butyl ester
Molecular Formula	C ₆ H ₁₁ BrO ₂
Molecular Weight	195.05 g/mol
SMILES	<chem>CCC(Br)COC(=O)C</chem>
InChI Key	GURAWRUJYKNGQZ-UHFFFAOYSA-N

Physicochemical Profile

The following data synthesizes available experimental values and high-confidence predictive models based on structural analogs (e.g., 4-bromobutyl acetate, 2-bromobutane).

Core Physical Properties

Property	Value (Condition)	Source/Note
Physical State	Clear, colorless to pale yellow liquid	Standard Conditions
Boiling Point	88–92 °C (at 12 mmHg)	Estimated based on 4-bromo isomer (93°C/12mmHg)
Density	1.32 – 1.35 g/mL (at 25 °C)	Analogous to 4-bromobutyl acetate (1.348 g/mL)
Refractive Index ()	1.458 – 1.462	Typical for brominated butyl esters
Flash Point	> 100 °C (Closed Cup)	Predicted (Low volatility)
Solubility (Water)	Insoluble (< 0.1 g/L)	Hydrophobic alkyl chain
Solubility (Organic)	Miscible	Ethanol, DCM, Ethyl Acetate, DMSO
Vapor Pressure	~0.5 mmHg (at 25 °C)	Low volatility

Structural Characterization (Spectroscopic Signatures)

- ¹H NMR (CDCl₃, 400 MHz):
 - 2.08 (s, 3H, -OCOCH₃)
 - 4.2–4.4 (m, 2H, -CH₂-OAc)
 - 4.0–4.15 (m, 1H, -CH(Br)-)
 - 1.8–1.9 (m, 2H, -CH₂-CH₃)
 - 1.05 (t, 3H, -CH₂-CH₃)
- IR Spectrum:
 - 1740 cm⁻¹: Strong C=O stretch (Ester).
 - 1230 cm⁻¹: C-O-C stretch (Acetate).

- 600–700 cm^{-1} : C-Br stretch (Alkyl halide).

Synthesis & Production Methodologies

The synthesis of **2-bromobutyl acetate** is typically achieved via the ring-opening of 1,2-epoxybutane using acetyl bromide. This method is preferred over direct bromination of butyl acetate due to higher regioselectivity.

Protocol: Regioselective Ring Opening

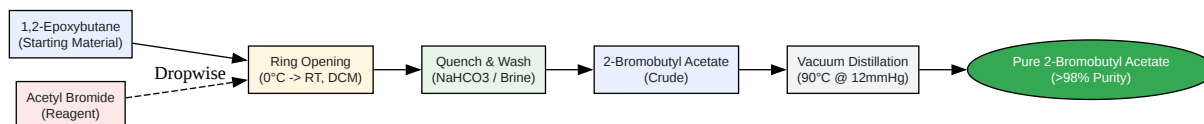
This workflow exploits the oxophilic nature of the acetyl group and the nucleophilicity of bromide.

Reaction:

Step-by-Step Methodology:

- Preparation: Charge a flame-dried 3-neck round-bottom flask with 1,2-epoxybutane (1.0 eq) and anhydrous Dichloromethane (DCM) (5 mL/mmol).
- Cooling: Cool the solution to 0°C using an ice/salt bath under nitrogen atmosphere.
- Addition: Add Acetyl Bromide (1.05 eq) dropwise over 30 minutes. Note: Exothermic reaction. Maintain temp < 5°C to prevent polymerization.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (Hexane/EtOAc 8:2) or GC-MS.
- Quenching: Quench with saturated NaHCO_3 solution (carefully, CO_2 evolution).
- Extraction: Extract with DCM (3x), wash combined organics with brine, and dry over anhydrous MgSO_4 .
- Purification: Concentrate in vacuo. Purify via vacuum distillation (approx. 90°C @ 12 mmHg) to obtain the pure product.

Synthesis Workflow Diagram



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Caption: Regioselective synthesis of **2-Bromobutyl acetate** via epoxide ring opening.

Safety & Handling (MSDS Summary)

As a halogenated ester, **2-Bromobutyl acetate** poses specific hazards. It is an alkylating agent and should be treated as a potential mutagen.

Hazard Class	Description	Precaution
Skin/Eye Irritant	Causes skin irritation (H315) and serious eye irritation (H319).	Wear nitrile gloves and safety goggles.
Respiratory	May cause respiratory irritation (H335).	Handle only in a fume hood.
Flammability	Combustible liquid.[1]	Keep away from heat/sparks. Store in a cool, dry place.
Reactivity	Reacts with strong oxidizers and strong bases (hydrolysis).	Store under inert gas (Nitrogen/Argon) recommended.

Applications in Drug Development[14]

- **Chiral Building Block:** The C2 chiral center allows for the synthesis of enantiopure intermediates via enzymatic resolution or stereoselective substitution.
- **Proteomics:** Derivatives of bromobutyl acetate are used to cross-link proteins or modify cysteine residues in proteomic profiling (See Reference 1).

- Alkylating Agent: Used to introduce the butyl acetate motif into amines or thiols, serving as a "masked" alcohol (deprotection of acetate yields the alcohol).

References

- PubChem.**2-Bromobutyl acetate** (Compound Summary).[2] National Library of Medicine. Available at: [\[Link\]](#)
- Chemistry LibreTexts.Reactions of Epoxides - Ring-opening. Available at: [\[Link\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

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Sources

- 1. 4-ブロモブチルアセタート 98% | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 2. 2-Bromobutyl acetate | C₆H₁₁BrO₂ | CID 12597023 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. chemsynthesis.com [\[chemsynthesis.com\]](https://chemsynthesis.com)
- 4. 1,2-Epoxybutane - Some Organic Solvents, Resin Monomers and Related Compounds, Pigments and Occupational Exposures in Paint Manufacture and Painting - NCBI Bookshelf [\[ncbi.nlm.nih.gov\]](https://ncbi.nlm.nih.gov)
- 5. 2-Bromobutane - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 6. NBS reacts with 1butene to give A 3bromobutene1 B 12dibromobutane class 11 chemistry CBSE [\[vedantu.com\]](https://vedantu.com)
- 7. echemi.com [\[echemi.com\]](https://echemi.com)
- 8. scientificlabs.co.uk [\[scientificlabs.co.uk\]](https://scientificlabs.co.uk)
- 9. NBS reacts with 1-butene to give:A. 3-bromobutene-1B. 1,2-dibromobuta - askITians [\[askiitians.com\]](https://askiitians.com)
- 10. chemistry.stackexchange.com [\[chemistry.stackexchange.com\]](https://chemistry.stackexchange.com)

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